

preventing degradation 3,5-dimethoxybenzaldehyde storage handling

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Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

Cat. No.: S749997

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Chemical Identifiers and Properties

The table below summarizes the basic information available for **3,5-dimethoxybenzaldehyde** and a related compound, syringaldehyde (3,5-dimethoxy-4-hydroxybenzaldehyde) [1] [2].

Property	3,5-Dimethoxybenzaldehyde [2]	Syringaldehyde (3,5-Dimethoxy-4-hydroxybenzaldehyde) [1]
CAS Number	7311-34-4	134-96-3
Molecular Formula	C ₉ H ₁₀ O ₃	C ₉ H ₁₀ O ₄
Molecular Weight	166.18 g/mol	182.18 g/mol
Physical Form	White to Beige Crystalline Solid	Crystalline Powder (Brown to Green-Yellow)
Melting Point	44°C to 48°C	Information Missing
Boiling Point	151°C (16.0 mmHg)	192.0°C to 193.0°C (14.0 mmHg)

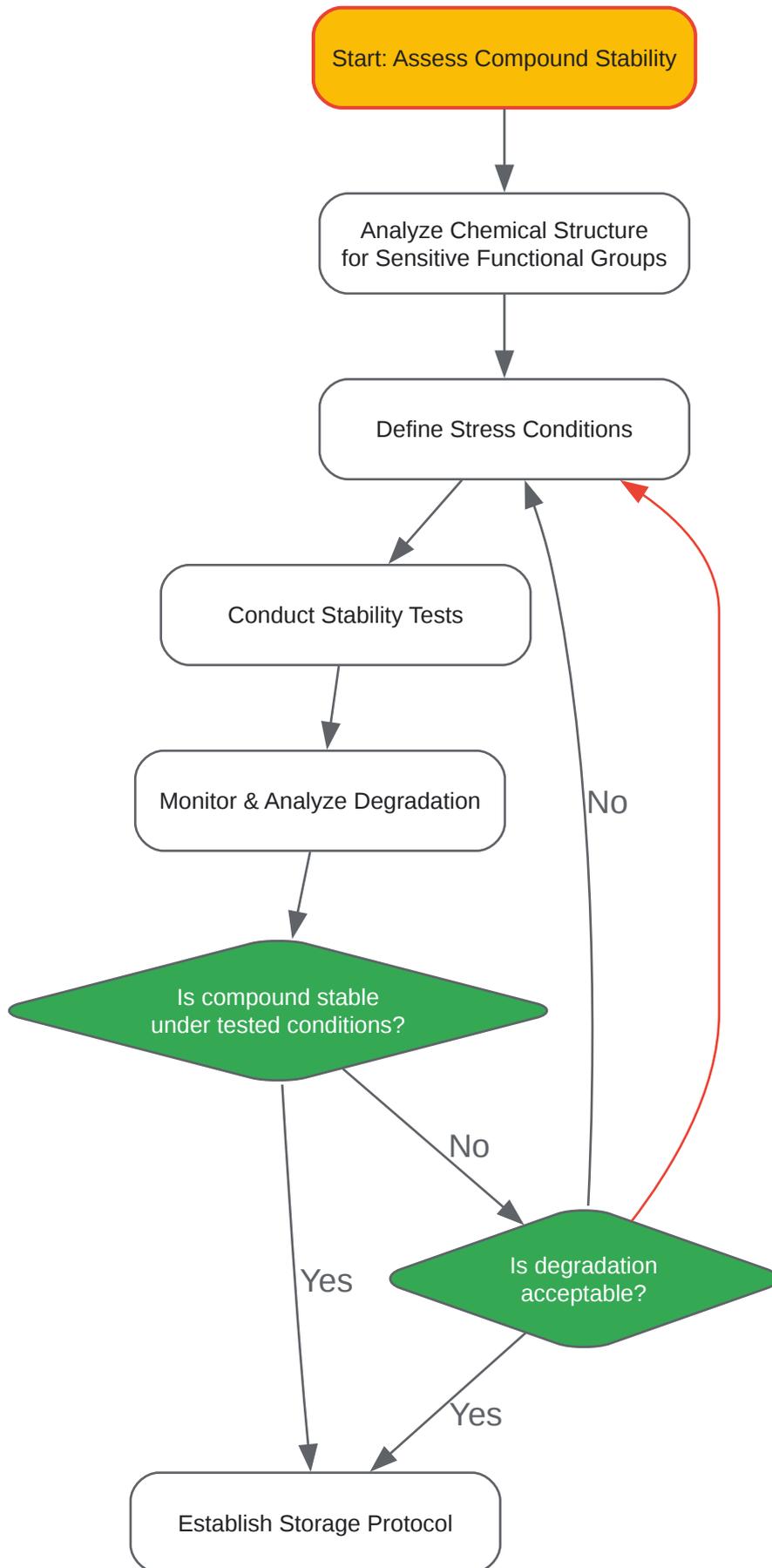
Handling and Stability Data is Limited

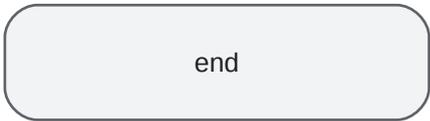
The search results do not contain specific experimental data or protocols for preventing the degradation of **3,5-dimethoxybenzaldehyde**. The main available information relates to basic safety handling [2]:

- **Hazards:** Causes skin irritation, serious eye irritation, and may cause respiratory irritation [2].
- **Precautions:** Wear protective gloves, protective clothing, and eye protection. Avoid breathing dust or vapors [2].

Experimental Workflow for Stability Assessment

Based on standard laboratory practice for chemical stability, here is a general workflow you could adapt and explore experimentally. The diagram below outlines the key decision points.





end

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References

1. , 3 -Dimethoxy-4-hydroxybenzaldehyde, 98% | Fisher Scientific 5 [fishersci.ca]
2. , 3 - 5 , 98%, Thermo Scientific Chemicals Dimethoxybenzaldehyde [fishersci.co.uk]

To cite this document: Smolecule. [preventing degradation 3,5-dimethoxybenzaldehyde storage handling]. Smolecule, [2026]. [Online PDF]. Available at:

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